

Application Notes: Measurement of Interleukin-18 (IL-18) in Human Serum Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *PXP 18 protein*

Cat. No.: *B1177370*

[Get Quote](#)

Introduction

Interleukin-18 (IL-18), originally known as interferon-gamma (IFN- γ) inducing factor, is a pro-inflammatory cytokine belonging to the IL-1 superfamily.^[1] It is produced by various cells, including macrophages, dendritic cells, keratinocytes, and epithelial cells.^{[1][2]} IL-18 plays a crucial role in regulating both innate and adaptive immune responses.^[2] Synthesized as an inactive 24 kDa precursor (pro-IL-18), it is cleaved by caspase-1 within the inflammasome into its active, mature 18 kDa form.^{[1][3]}

The biological activity of IL-18 is mediated through its receptor complex, consisting of IL-18R α and IL-18R β .^{[1][4]} This binding initiates a signaling cascade that activates transcription factors like NF- κ B, leading to the production of other inflammatory mediators.^{[5][6]} In conjunction with IL-12, IL-18 is a potent inducer of IFN- γ from T cells and natural killer (NK) cells, promoting T helper 1 (Th1) type immune responses.^{[1][2]}

Clinical Significance

Elevated levels of IL-18 are associated with a wide range of inflammatory and autoimmune diseases.^{[2][7]} It serves as a valuable biomarker for disease activity and diagnosis in conditions such as:

- Adult-Onset Still's Disease (AOSD) and Systemic Juvenile Idiopathic Arthritis (sJIA): Markedly high serum IL-18 levels are a key feature of these autoinflammatory disorders and correlate with disease severity.^{[8][9]}

- Macrophage Activation Syndrome (MAS): A life-threatening complication of rheumatic diseases, often characterized by extreme hyperinflammation and very high IL-18 levels.[8]
- Other Autoimmune Diseases: Increased IL-18 concentrations have been reported in rheumatoid arthritis, systemic lupus erythematosus (SLE), inflammatory bowel disease, and psoriasis.[2][8]

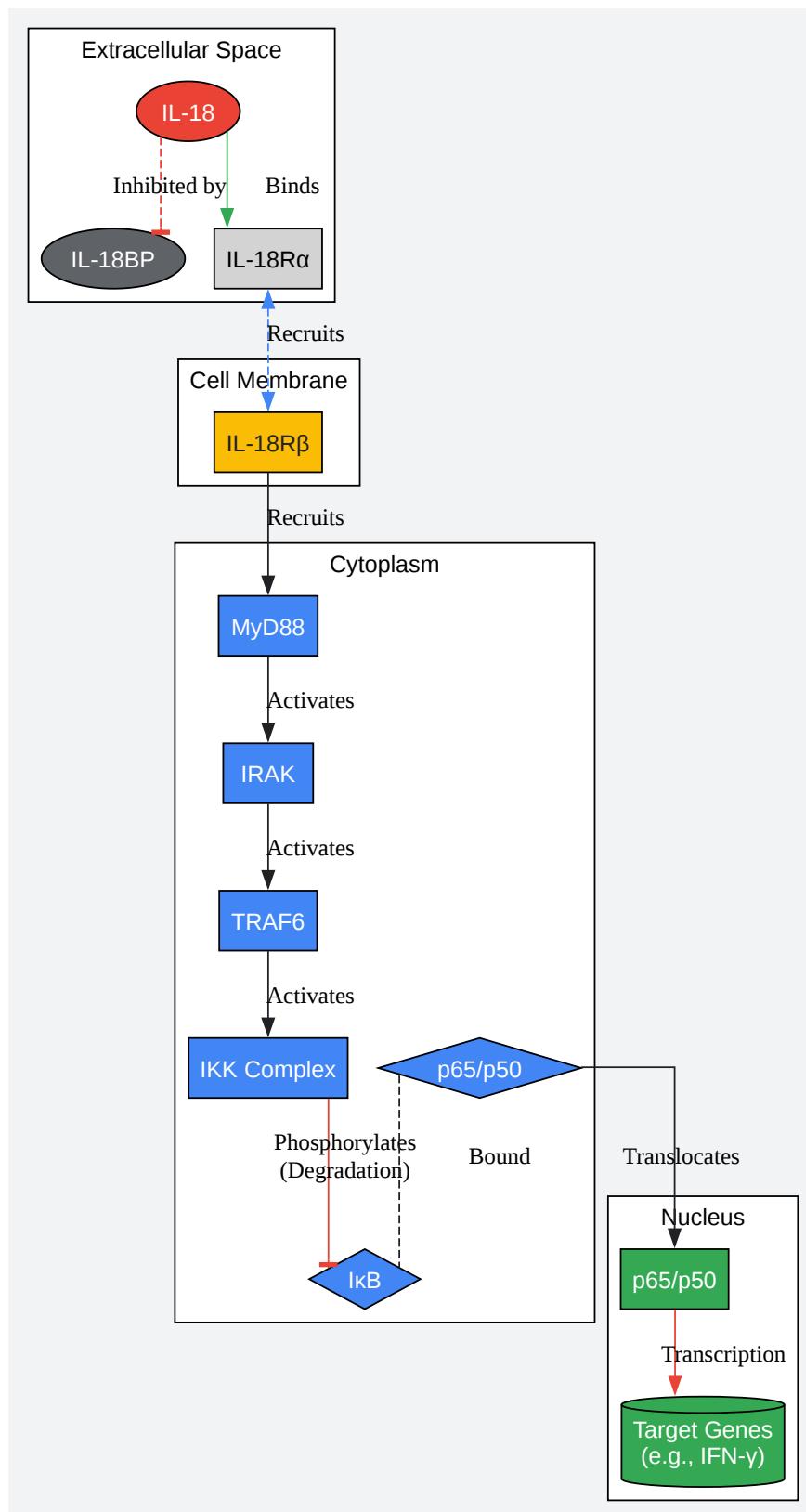
Monitoring IL-18 levels in serum can aid researchers and clinicians in diagnosing inflammatory conditions, assessing disease activity, and evaluating therapeutic responses.[8][10]

Principle of the Assay

The most common method for quantifying IL-18 in serum is the sandwich Enzyme-Linked Immunosorbent Assay (ELISA). This assay utilizes a pair of antibodies specific to IL-18. The basic principle involves the following steps:

- A microplate is pre-coated with a capture antibody specific for human IL-18.
- Standards and patient serum samples are added to the wells, and any IL-18 present is bound by the immobilized antibody.
- After washing, a biotin-conjugated detection antibody, also specific for IL-18, is added. This antibody binds to a different epitope on the captured IL-18, forming a "sandwich".
- Unbound detection antibody is washed away, and Streptavidin conjugated to Horseradish Peroxidase (HRP) is added, which binds to the biotin.
- Following another wash, a TMB (3,3',5,5'-tetramethylbenzidine) substrate solution is added. The HRP enzyme catalyzes the conversion of the substrate, resulting in a colored product.
- The reaction is terminated by adding a stop solution (e.g., sulfuric acid), and the intensity of the color, which is proportional to the amount of IL-18 in the sample, is measured using a microplate reader at 450 nm.[11][12]

IL-18 Signaling Pathway



[Click to download full resolution via product page](#)

IL-18 signaling cascade leading to gene transcription.

Data Presentation

The following table summarizes representative serum IL-18 concentrations found in healthy individuals and patients with specific inflammatory diseases. Levels can vary significantly based on disease activity.

Group/Condition	IL-18 Concentration (pg/mL)	Reference
Healthy Controls	Median: 368	[9]
Rheumatoid Arthritis (RA)	Significantly higher than healthy controls	[10]
Systemic Lupus Erythematosus (SLE)	Significantly higher than healthy controls	[10]
Adult-Onset Still's Disease (AOSD) - Active	Median: 16,327 (Range can exceed 70,000)	[9]
Adult-Onset Still's Disease (AOSD) - Remission	Median: 470	[9]
Systemic Juvenile Idiopathic Arthritis (sJIA) - Active	Median: 21,512	[9]

Experimental Protocols

1. Reagents and Materials Required (Typical ELISA Kit Contents)

- IL-18 pre-coated 96-well microplate
- Lyophilized recombinant human IL-18 standard
- Biotin-conjugated anti-human IL-18 detection antibody
- Streptavidin-HRP conjugate
- Standard/Sample Diluent (Assay Buffer)

- Wash Buffer Concentrate (20x or 25x)
- TMB Substrate
- Stop Solution (e.g., 2N H₂SO₄)[11]
- Plate sealers
- Precision pipettes and tips
- Graduated cylinders
- Microplate reader capable of measuring absorbance at 450 nm

2. Serum Sample Collection and Preparation

Proper sample handling is critical to ensure accurate results.

- Collection: Collect whole blood using a serum separator tube (SST).[13][14]
- Clotting: Allow the blood to clot for at least 30 minutes to 2 hours at room temperature, or overnight at 4°C.[13][15]
- Centrifugation: Centrifuge the tubes at approximately 1,000 x g for 15-20 minutes.[11][14]
- Aliquoting: Immediately after centrifugation, carefully aspirate the serum and transfer it to clean polypropylene tubes. Avoid disturbing the red blood cell layer.
- Storage:
 - For immediate analysis (within 24 hours), store serum at 2-8°C.[11][16]
 - For long-term storage, aliquot the serum to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[13][14]
- Pre-Assay Preparation: Before use, bring frozen samples to room temperature slowly and mix gently. If visible precipitates are present, clarify the sample by centrifugation prior to analysis.[15][16]

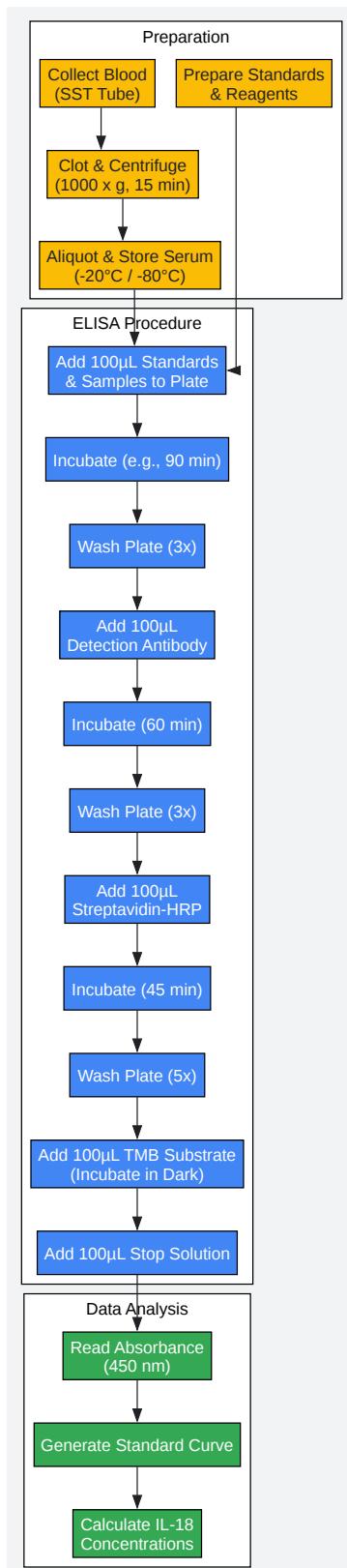
3. Assay Procedure (Sandwich ELISA)

Note: This is a generalized protocol. Always refer to the specific manual provided with your ELISA kit.

- Reagent Preparation: Bring all reagents and samples to room temperature before use. Prepare working solutions of the Wash Buffer, standards, and other components as instructed by the kit manual.[13][16]
- Standard Curve: Prepare a serial dilution of the IL-18 standard, typically ranging from a high point (e.g., 2500 pg/mL) down to zero, to generate a standard curve.[11][13]
- Sample Addition: Add 100 μ L of each standard and serum sample into the appropriate wells of the pre-coated microplate.[17]
- Incubation: Cover the plate with a sealer and incubate for 90 minutes to 2.5 hours at room temperature, or as specified by the manufacturer.[11][17]
- Washing: Aspirate the liquid from each well and wash the plate 3-4 times with 1x Wash Buffer. Ensure complete removal of liquid after the final wash by inverting the plate and blotting it on absorbent paper.[11]
- Detection Antibody: Add 100 μ L of the biotin-conjugated detection antibody to each well. Cover and incubate for 1 hour at room temperature.[17]
- Washing: Repeat the wash step as described in step 5.
- Streptavidin-HRP: Add 100 μ L of the Streptavidin-HRP solution to each well. Cover and incubate for 45 minutes at room temperature.[17]
- Washing: Repeat the wash step as described in step 5 (some protocols may require more washes at this stage).[13]
- Substrate Addition: Add 100 μ L of TMB Substrate to each well. Incubate in the dark at room temperature for 15-30 minutes, allowing color to develop.[13][17]

- Stop Reaction: Add 50-100 μ L of Stop Solution to each well. The color will change from blue to yellow.[17]
- Read Plate: Immediately measure the optical density (OD) of each well at 450 nm using a microplate reader.
- Data Analysis: Subtract the OD of the zero standard from all other readings. Plot the OD values for the standards against their known concentrations to create a standard curve. Use this curve to determine the IL-18 concentration in the patient samples.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Step-by-step workflow for serum IL-18 measurement by ELISA.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Interleukin 18 - Wikipedia [en.wikipedia.org]
- 2. Interleukin-18 cytokine in immunity, inflammation, and autoimmunity: Biological role in induction, regulation, and treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Pathogenic roles and diagnostic utility of interleukin-18 in autoinflammatory diseases [frontiersin.org]
- 4. abeomics.com [abeomics.com]
- 5. researchgate.net [researchgate.net]
- 6. A comprehensive pathway map of IL-18-mediated signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 7. droracle.ai [droracle.ai]
- 8. droracle.ai [droracle.ai]
- 9. Comparative study of Interleukin-18 (IL-18) serum levels in adult onset Still's disease (AOSD) and systemic onset juvenile idiopathic arthritis (sJIA) and its use as a biomarker for diagnosis and evaluation of disease activity - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. biogot.com [biogot.com]
- 12. protocols.io [protocols.io]
- 13. cosmobiousa.com [cosmobiousa.com]
- 14. cloud-clone.com [cloud-clone.com]
- 15. sunlongbiotech.com [sunlongbiotech.com]
- 16. documents.thermofisher.com [documents.thermofisher.com]
- 17. raybiotech.com [raybiotech.com]
- To cite this document: BenchChem. [Application Notes: Measurement of Interleukin-18 (IL-18) in Human Serum Samples]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1177370#measuring-il-18-levels-in-patient-serum-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com